

# Cyclododecanone: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: Cyclododecanone

Cat. No.: B146445

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling precautions for **cyclododecanone**. The information is compiled from various safety data sheets and toxicological databases to ensure a thorough understanding of the potential hazards and safe laboratory practices associated with this compound.

## Chemical and Physical Properties

**Cyclododecanone** is a cyclic ketone that is a white, crystalline solid at room temperature with a camphor-like odor.<sup>[1]</sup> It is used in organic synthesis and as an intermediate in the production of various polymers and fragrances.<sup>[1][2]</sup>

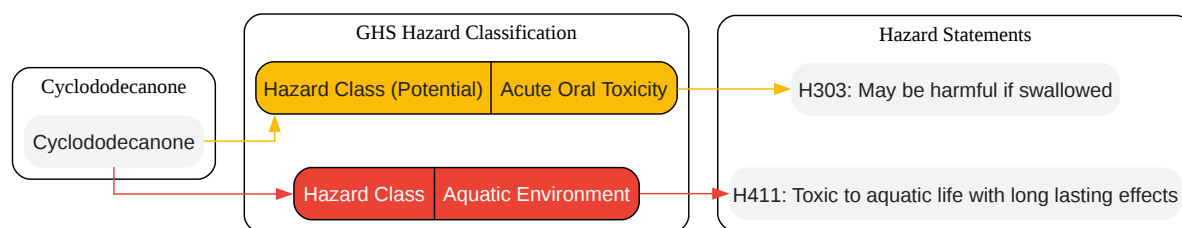
Property	Value	Source(s)
Chemical Formula	C <sub>12</sub> H <sub>22</sub> O	[3]
Molecular Weight	182.31 g/mol	[4]
CAS Number	830-13-7	[5]
Appearance	White solid / Colorless to white adhering crystals	[2][5]
Melting Point	59 - 61 °C (138.2 - 141.8 °F)	[4]
Boiling Point	277 °C (530.6 °F)	[4]
Flash Point	118 °C (244.4 °F)	[4]
Autoignition Temperature	280 °C (536 °F)	[5]
Water Solubility	Insoluble	[4]

## Hazard Identification and GHS Classification

**Cyclododecanone** is classified as hazardous to the aquatic environment. While it is not classified for acute oral toxicity, it may be harmful if swallowed.[4] The toxicological properties have not been fully investigated, and it may cause eye, skin, and respiratory tract irritation.[5]

Hazard Class	Category	Hazard Statement
Acute Aquatic Toxicity	Category 2	H401: Toxic to aquatic life
Chronic Aquatic Toxicity	Category 2	H411: Toxic to aquatic life with long lasting effects
Acute Oral Toxicity	Category 5 (Not classified under GHS)	H303: May be harmful if swallowed

GHS Pictogram:



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Caption: GHS Hazard Classification for **Cyclododecanone**.

## Toxicological Data

The available toxicological data for **cyclododecanone** is limited. The primary reported value is for acute oral toxicity in rats.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	> 2500 mg/kg	[4]
LC50	Rat	Inhalation	> 25,000 mg/m <sup>3</sup>	[6]

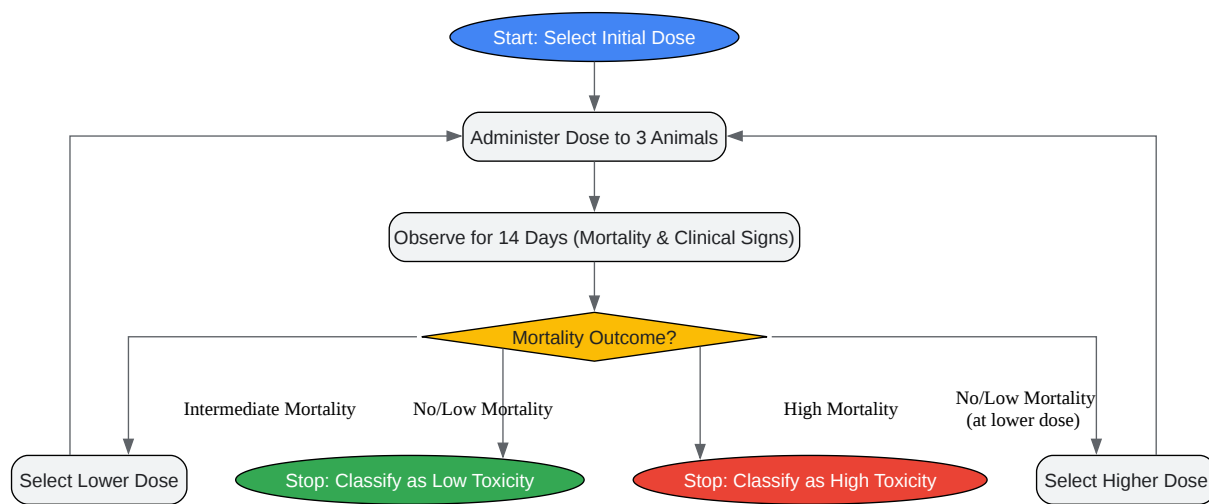
## Experimental Protocols

Detailed experimental protocols for the toxicological testing of **cyclododecanone** are not readily available in the public domain. However, the cited toxicity data likely follows standardized guidelines from the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (based on OECD Guideline 423):

The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a small number of animals at each step. The substance is administered orally to a group of fasted animals at one

of the defined dose levels. The absence or presence of mortality in the first group determines the dose for the next group. This continues until the criteria for classification are met.



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Caption: General workflow for OECD Guideline 423 (Acute Oral Toxicity).

## Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Handling:

- Handle in a well-ventilated place.[3]

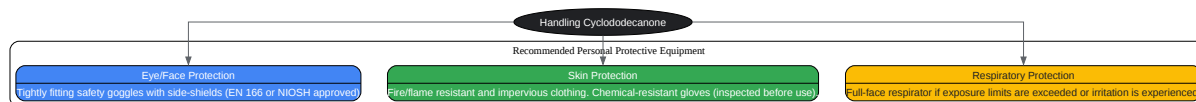
- Wear suitable protective clothing, including gloves and safety goggles.[3]
- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]
- Wash hands thoroughly after handling.[5]

#### Storage:

- Store in a tightly closed container.[5]
- Store in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as oxidizing agents.[5]

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **cyclododecanone**.



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Caption: Personal Protective Equipment for handling **Cyclododecanone**.

## First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	[3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.	[3]
Eye Contact	Rinse with pure water for at least 15 minutes.	[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.	[3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: No specific hazards arising from the chemical are reported.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.  
[3]

## Accidental Release Measures

- Personal Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas. Use personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[3]

- Methods for Cleaning Up: Collect and arrange for disposal. Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[3]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by your supplier for the most current and detailed information.

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- To cite this document: BenchChem. [Cyclododecanone: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146445#cyclododecanone-safety-data-sheet-and-handling-precautions>]

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